

Application Notes and Protocols for 1-(1H-imidazol-5-yl)-N-methylmethanamine

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Compound of Interest

1-(1H-IMIDAZOL-5-YL)-NMETHYLMETHANAMINE

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Specific experimental data for **1-(1H-imidazol-5-yl)-N-methylmethanamine** is not extensively available in public literature. The following protocols and notes are based on the general chemical properties of imidazole-containing compounds, N-methylated amines, and standard laboratory procedures.[1][2][3] Researchers should perform small-scale solubility and stability tests before preparing large-volume stock solutions.

Chemical and Physical Properties

The fundamental properties of **1-(1H-imidazol-5-yl)-N-methylmethanamine** are summarized below. The molecular weight is calculated, while solubility and stability are inferred from structurally related compounds like imidazole and N-methylimidazole.[2][4][5]



Property	Value	Source / Notes
Molecular Formula	C5H9N3	-
Molecular Weight	111.15 g/mol	Calculated
Appearance	Assumed to be a solid at room temperature.	Based on similar imidazole compounds.[3]
Inferred Solubility	- DMSO: ≥ 10 mg/mL - Ethanol: Soluble - Water: Soluble	Imidazole and its derivatives are typically soluble in polar organic solvents and water.[2] [3][5] pH can affect aqueous solubility.[3]
Inferred Stability	Stable in solution when stored properly.	Solutions are generally stable for years at ≤ -20°C when protected from light.[4] May be sensitive to strong acids and moisture.[6]
pKa (Conjugate Acid)	~7.0 - 7.5 (Estimated)	N-methylimidazole has a conjugate acid pKa of ~7.4, slightly more basic than imidazole (~7.0).[7]

Application Notes: Hypothetical Use in Kinase Inhibition Assays

Compounds containing an imidazole scaffold are of significant interest in medicinal chemistry and are components of several FDA-approved drugs.[1] They are known to interact with a wide variety of biological targets, including enzymes like kinases, making them valuable for drug discovery research.[1][8][9]

Hypothetical Application: **1-(1H-imidazol-5-yl)-N-methylmethanamine**, due to its structural similarity to known kinase inhibitors, may be investigated as a modulator of protein kinase signaling pathways, such as the MAPK/ERK pathway, which is often dysregulated in cancer.



The imidazole ring can participate in hydrogen bonding and coordination with residues in the ATP-binding pocket of a kinase, potentially leading to competitive inhibition.[10]

In a research setting, a stock solution of this compound would be diluted to final concentrations (e.g., 0.1 to 100 μ M) in cell culture media or kinase assay buffer to assess its biological activity. Experiments could include:

- In Vitro Kinase Assays: To determine the IC₅₀ value against a specific kinase.
- Cell-Based Assays: To measure the effect on cell proliferation, apoptosis, or the phosphorylation status of downstream target proteins in a relevant cell line.

The workflow for such an experiment would involve preparing the stock solution, creating a serial dilution series, and then applying these dilutions to the biological system.

Experimental Protocols Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution, typically used for long-term storage and as a source for preparing working solutions.

Safety Precautions:

- Handle the compound in a chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves. Related compounds can be irritating to the skin, eyes, and respiratory tract.
- Consult the Material Safety Data Sheet (MSDS) for specific hazard information.

Materials:

- 1-(1H-imidazol-5-yl)-N-methylmethanamine (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Analytical balance



- 1.5 mL or 2.0 mL microcentrifuge tubes (sterile, if for cell-based assays)
- Calibrated micropipettes and sterile tips

Procedure:

- Calculation: Determine the mass of the compound needed to make a 10 mM stock solution.
 - Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) × 1000 (mg/g)
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - Mass (mg) = 0.010 mol/L × 0.001 L × 111.15 g/mol × 1000 mg/g = 1.11 mg
- Weighing: Carefully weigh out approximately 1.11 mg of the compound and record the exact mass. Place the powder directly into a pre-labeled microcentrifuge tube.
- Solvent Addition: Based on the actual mass weighed, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - Volume (μ L) = [Mass (mg) / 111.15 (g/mol)] / 0.010 (mol/L) × 1,000,000 (μ L/L)
 - Example: If you weighed 1.20 mg, the required DMSO volume would be 1080 μL.
- Dissolution: Add the calculated volume of DMSO to the tube. Close the cap tightly and vortex at medium speed for 1-2 minutes until the solid is completely dissolved. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C, protected from light. Properly stored, the solution should be stable for at least 2 years.[4]



Protocol for Preparing a 100 µM Aqueous Working Solution

This protocol describes the dilution of the primary DMSO stock for use in aqueous biological assays.

Materials:

- 10 mM stock solution of the compound in DMSO
- Appropriate aqueous buffer (e.g., PBS, Tris, or cell culture medium)
- Sterile conical tubes or microcentrifuge tubes

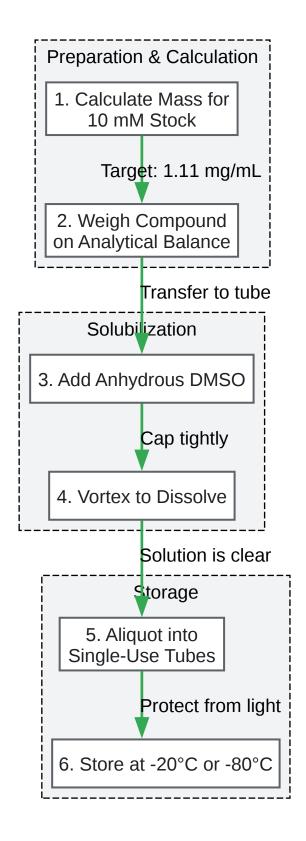
Procedure:

- Thawing: Thaw one aliquot of the 10 mM primary stock solution at room temperature.
- Dilution Calculation: To prepare a 100 μM working solution, a 1:100 dilution is required.
 - Volume of Stock = (Final Concentration × Final Volume) / Stock Concentration
 - To make 1 mL (1000 μL) of 100 μM solution:
 - Volume of Stock = (100 μ M × 1000 μ L) / 10,000 μ M = 10 μ L
- Preparation: Add 990 μ L of the desired aqueous buffer to a sterile tube. Add 10 μ L of the 10 mM DMSO stock to the buffer.
- Mixing: Cap the tube and mix thoroughly by gentle inversion or vortexing. Ensure the final DMSO concentration is low (≤0.1% in this case) to avoid solvent toxicity in cell-based assays.
- Use: Use the freshly prepared working solution immediately for experiments. Do not store dilute aqueous solutions for long periods unless stability has been confirmed.

Visualizations



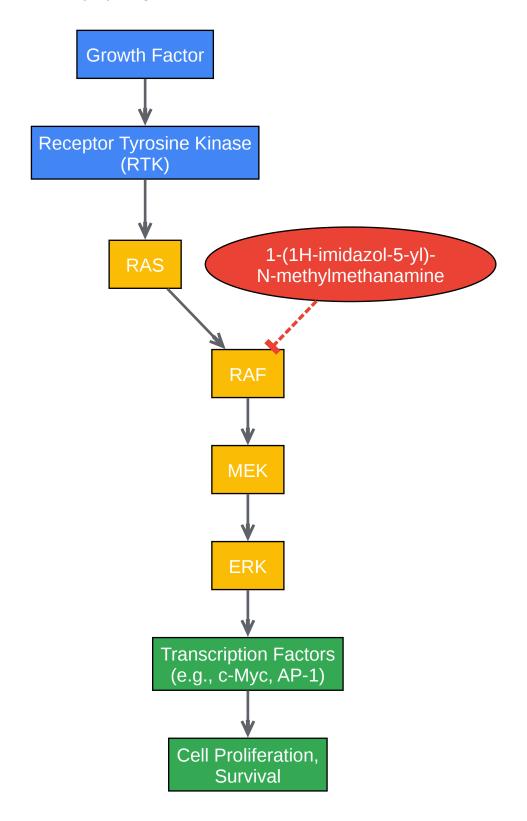
The following diagrams illustrate the experimental workflow for stock preparation and a hypothetical biological pathway for the compound's application.





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Caption: Workflow for preparing a 10 mM stock solution.





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Caption: Hypothetical inhibition of the MAPK/ERK signaling pathway.

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